

A Technical Guide to Pentadecanoic Acid-d29 for Research Applications

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Compound of Interest

Compound Name: *Pentadecanoic acid-d2*

Cat. No.: *B15570794*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available deuterated form of pentadecanoic acid, specifically **Pentadecanoic acid-d29**. While the requested "**Pentadecanoic acid-d2**" is not a commonly available isotopic variant, the highly deuterated **Pentadecanoic acid-d29** serves as an excellent internal standard and tracer for research in metabolism, drug development, and cellular signaling. This guide details commercial suppliers, technical specifications, experimental protocols, and key signaling pathways associated with pentadecanoic acid.

Commercial Suppliers and Product Specifications

Pentadecanoic acid-d29 is available from several reputable suppliers of research chemicals. The following tables summarize the key quantitative data for their offerings to facilitate comparison.

Table 1: Commercial Suppliers of **Pentadecanoic Acid-d29**

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment
Cayman Chemical	Pentadecanoic Acid-d29	28081	≥98%	≥99% deuterated forms (d1-d29)
MedChemExpress	Pentadecanoic acid-d29	HY-W004283S1	Not specified	Deuterium labeled
LGC Standards	Pentadecanoic-d29 Acid	CDN-D-4020	min 98% Chemical Purity	98 atom % D
ChemicalBook	PENTADECANOIC-D29 ACID	CB5212956	Not specified	Not specified

Table 2: Technical Specifications of **Pentadecanoic Acid-d29**

Specification	Cayman Chemical	MedChemExpress	LGC Standards	ChemicalBook
CAS Number	130348-95-7[1][2]	130348-95-7	130348-95-7	130348-95-7[3]
Molecular Formula	C ₁₅ H ₂₉ O ₂ [1][2]	C ₁₅ H ₂₉ O ₂	C ₁₅ H ₂₉ O ₂ [4]	C ₁₅ H ₃₀ O ₂ (unlabeled)
Molecular Weight	271.6 g/mol [1]	271.58 g/mol	271.58 g/mol [4]	242.4 g/mol (unlabeled)[3]
Formulation	A solid[1][2]	Solid	Neat	Solid
Storage Temperature	-20°C[1]	Refrigerator[3]	Not specified	Refrigerator[3]
Solubility	DMF: 25 mg/ml, DMSO: 10 mg/ml, Ethanol: 25 mg/ml[1][5]	Chloroform (Slightly), Methanol (Slightly)[3]	Not specified	Chloroform (Slightly), Methanol (Slightly)[3]

Experimental Protocols

Pentadecanoic acid-d29 is primarily utilized as an internal standard for the accurate quantification of its non-deuterated counterpart in biological samples by mass spectrometry. It can also be used as a tracer in metabolic studies.

Protocol 1: Quantification of Pentadecanoic Acid in Plasma using GC-MS with Pentadecanoic Acid-d29 as an Internal Standard

This protocol is adapted from standard methods for fatty acid analysis in plasma.

1. Materials:

- **Pentadecanoic acid-d29** (Internal Standard)
- Plasma samples
- Methanol (HPLC grade)
- Hexane (HPLC grade)
- Acetyl Chloride
- Sodium Bicarbonate (5% w/v solution)
- Anhydrous Sodium Sulfate
- GC-MS system with a suitable capillary column (e.g., DB-23 or equivalent)

2. Sample Preparation:

- Thaw plasma samples on ice.
- To 100 μ L of plasma in a glass tube, add a known amount of **Pentadecanoic acid-d29** solution (e.g., 10 μ L of a 100 μ g/mL solution in methanol).
- Add 2 mL of a methanol:acetyl chloride (50:1 v/v) solution for simultaneous extraction and derivatization to fatty acid methyl esters (FAMES).

- Vortex the mixture for 1 minute and incubate at 100°C for 1 hour.
- Cool the tubes to room temperature.
- Add 1 mL of 5% sodium bicarbonate solution to neutralize the reaction.
- Add 2 mL of hexane, vortex for 1 minute, and centrifuge at 2000 x g for 5 minutes to separate the phases.
- Transfer the upper hexane layer containing the FAMES to a new glass tube.
- Dry the hexane extract over anhydrous sodium sulfate.
- Transfer the dried extract to a GC vial for analysis.

3. GC-MS Analysis:

- Injection Volume: 1 µL
- Inlet Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program: Start at 100°C, hold for 2 minutes, ramp to 250°C at 10°C/min, and hold for 5 minutes.
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor characteristic ions for pentadecanoic acid methyl ester (e.g., m/z 256) and **pentadecanoic acid-d29** methyl ester (e.g., m/z 285).
- Quantification: Create a calibration curve using known concentrations of unlabeled pentadecanoic acid with a fixed concentration of the d29-internal standard. The ratio of the

peak area of the analyte to the internal standard is used for quantification.

Protocol 2: In Vitro Cell Culture Experiment to Investigate the Effects of Pentadecanoic Acid

This protocol describes a general procedure for treating cultured cells with pentadecanoic acid.

1. Materials:

- Pentadecanoic acid
- **Pentadecanoic acid-d29** (for uptake or metabolism studies)
- Cell line of interest (e.g., MCF-7 breast cancer cells, C2C12 myotubes)[4][6]
- Complete cell culture medium
- Serum-free medium
- Fatty acid-free Bovine Serum Albumin (BSA)
- Ethanol or DMSO (for stock solution)
- Phosphate Buffered Saline (PBS)

2. Preparation of Pentadecanoic Acid-BSA Complex:

- Prepare a stock solution of pentadecanoic acid (e.g., 100 mM) in ethanol or DMSO.
- Prepare a solution of fatty acid-free BSA (e.g., 10%) in serum-free medium.
- Warm the BSA solution to 37°C.
- Slowly add the pentadecanoic acid stock solution to the warm BSA solution while stirring to achieve the desired final concentration. The molar ratio of fatty acid to BSA should be optimized for your cell line, typically between 2:1 and 6:1.
- Incubate the mixture at 37°C for 30-60 minutes to allow for complex formation.

- Filter the complex through a 0.22 μm filter to sterilize and remove any precipitates.

3. Cell Treatment:

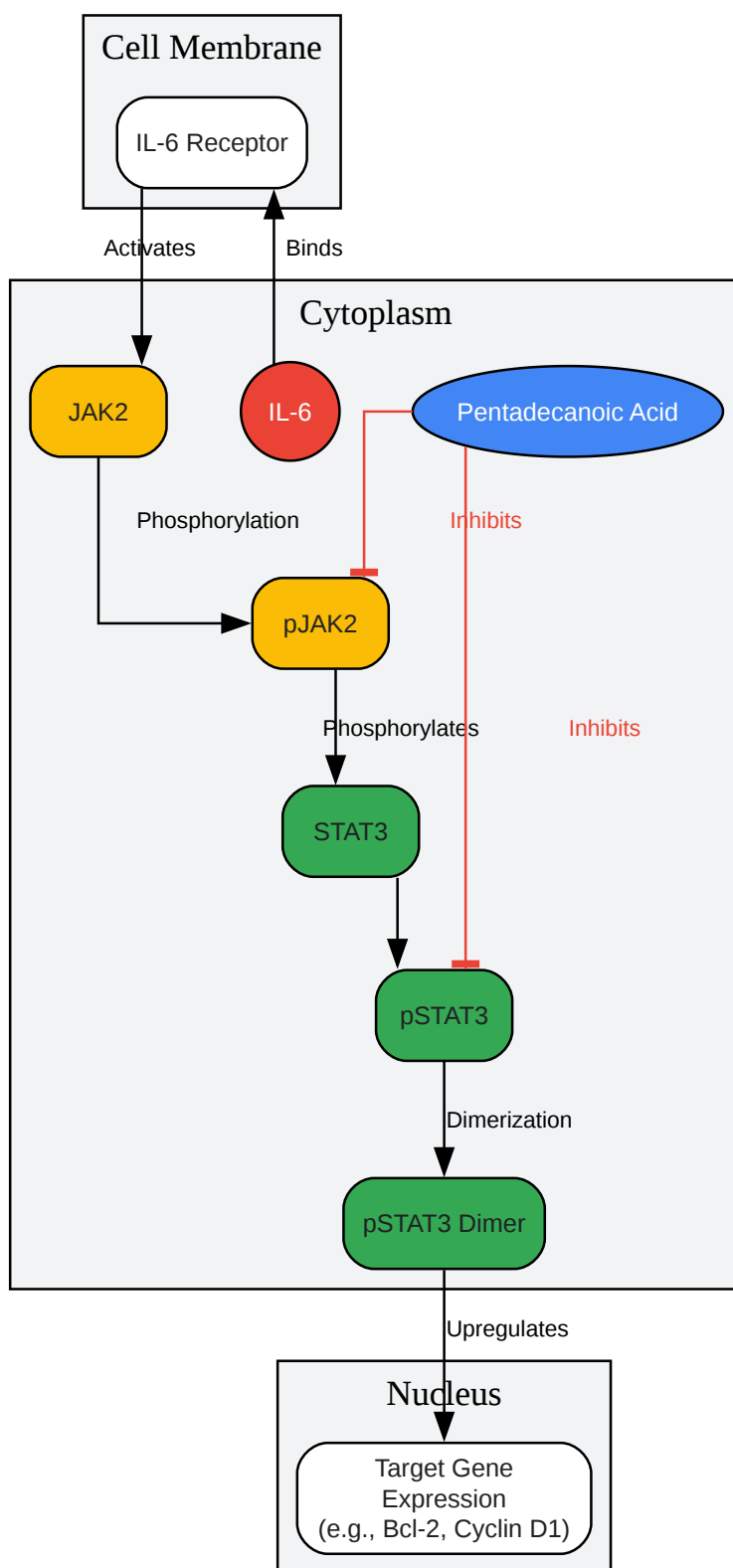
- Seed cells in appropriate culture plates and grow to the desired confluency.
- Before treatment, wash the cells with PBS.
- Replace the culture medium with the medium containing the pentadecanoic acid-BSA complex.
- Incubate the cells for the desired period (e.g., 24, 48 hours).
- After incubation, cells can be harvested for downstream analysis such as Western blotting, gene expression analysis, or metabolic profiling. For uptake studies using **Pentadecanoic acid-d29**, lipids can be extracted and analyzed by mass spectrometry.

Signaling Pathways and Experimental Workflows

Pentadecanoic acid has been shown to modulate several key signaling pathways involved in cancer, metabolism, and inflammation.

JAK2/STAT3 Signaling Pathway

Pentadecanoic acid has been demonstrated to suppress the JAK2/STAT3 signaling pathway, which is often dysregulated in cancer.^[7] It can inhibit the phosphorylation of both JAK2 and STAT3, leading to reduced expression of downstream target genes involved in cell survival and proliferation.^[7]

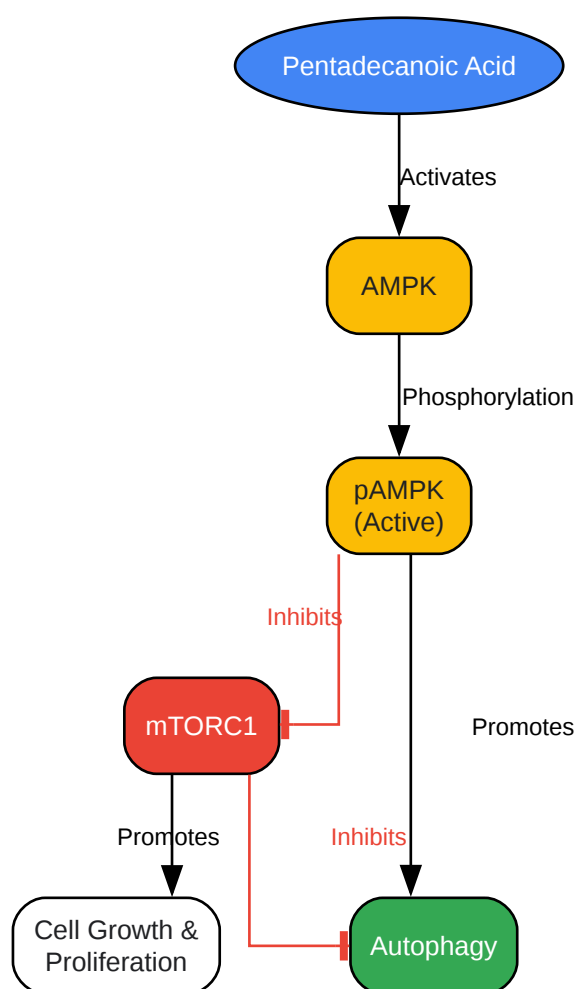


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Caption: Pentadecanoic acid inhibits the IL-6-induced JAK2/STAT3 signaling pathway.

AMPK and mTOR Signaling Pathways

Pentadecanoic acid can activate AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[8] Activated AMPK can, in turn, inhibit the mammalian target of rapamycin (mTOR) pathway, which is a key promoter of cell growth and proliferation.[8][9]

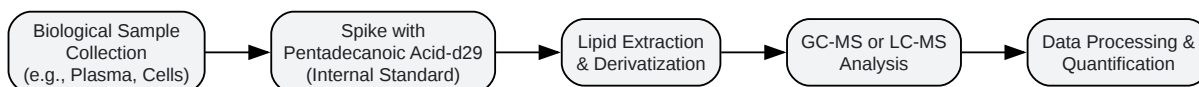


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Caption: Pentadecanoic acid activates AMPK, leading to the inhibition of mTORC1.

General Experimental Workflow for Metabolomic Analysis

The use of **Pentadecanoic acid-d29** as an internal standard is a critical step in ensuring the accuracy of quantitative metabolomic studies of fatty acids.



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Caption: A typical workflow for fatty acid analysis using a deuterated internal standard.

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References

- 1. wjgnet.com [wjgnet.com]
- 2. Pentadecanoic Acid (C15:0), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In vivo measurement of plasma cholesterol and fatty acid synthesis with deuterated water: determination of the average number of deuterium atoms incorporated - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Pentadecanoic acid promotes basal and insulin-stimulated glucose uptake in C2C12 myotubes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. lipidmaps.org [lipidmaps.org]
- 6. caymanchem.com [caymanchem.com]
- 7. mdpi.com [mdpi.com]
- 8. ckisotopes.com [ckisotopes.com]
- 9. Pentadecanoic Acid (C15:0), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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